

### what is the chemical structure of Basic Red 46

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# An In-Depth Technical Guide to Basic Red 46

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### Introduction

Basic Red 46 is a cationic azo dye widely utilized in the textile industry for dyeing acrylic fibers. [1] Beyond its industrial applications, it has garnered interest in research for its fluorescent properties and potential use in biological staining. This guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to Basic Red 46, consolidating available data for scientific and research applications.

### **Chemical Structure and Identification**

Basic Red 46 is a monoazo dye characterized by a triazole ring and a tertiary amine. Its cationic nature is due to the quaternized triazolium group.

IUPAC Name: 5-[(E)-{4-[Benzyl(methyl)amino]phenyl}diazenyl]-1,4-dimethyl-1H-1,2,4-triazol-4-ium bromide[2]

Chemical Formula: C<sub>18</sub>H<sub>21</sub>BrN<sub>6</sub>[1]

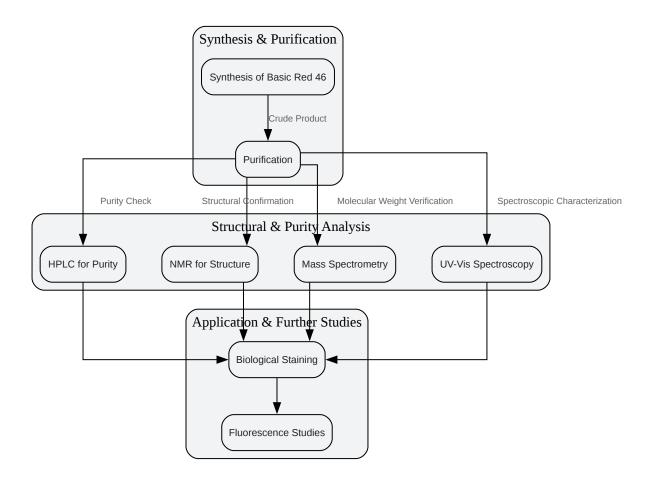
Molecular Weight: 401.31 g/mol [1]

CAS Number: 12221-69-1[1]

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Below is a diagram representing the logical workflow for the identification and characterization of Basic Red 46.



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